Formulation of fire-retardant coatings with ammonium polyborate

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Compound of Interest

Compound Name: *Azane;boric acid;tetrahydrate*

Cat. No.: *B8145913*

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Application Note: Advanced Formulation of Intumescent Fire-Retardant Coatings Using Ammonium Polyborate

Executive Summary

This guide details the formulation, processing, and validation of water-borne intumescent coatings incorporating Ammonium Polyborate (APB)—specifically Ammonium Pentaborate Tetrahydrate. While Ammonium Polyphosphate (APP) remains the industry standard acid source, APB offers distinct advantages: it lowers the melting point of the char, creates a robust borosilicate-like glass structure, and acts as a secondary blowing agent. This protocol addresses the primary challenge of APB—its water solubility—through specific binder selection and encapsulation strategies, providing a pathway to coatings with superior char integrity and smoke suppression.

Part 1: Scientific Basis & Mechanism[1]

The Role of Ammonium Polyborate

Ammonium Polyborate (

) functions through a dual-action mechanism that synergizes with standard Intumescent Flame Retardant (IFR) systems (Acid/Carbon/Blowing agent).

- Endothermic Decomposition (Heat Sink): Upon heating (

  ), APB releases water of crystallization and ammonia gas. This dilutes combustible gases and cools the substrate.

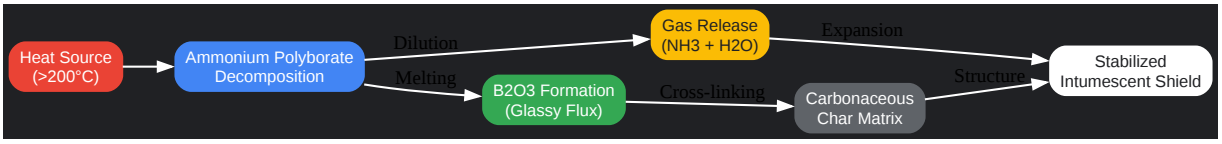
  - Reaction:

- Glass Formation (Char Stabilization): The residual Boric Oxide (

) melts at approx.

  . It fluxes with the carbonaceous char (formed by Pentaerythritol) and the phosphate ceramic (formed by APP) to create a borophosphate glass. This glass is less porous and more oxidation-resistant than phosphate char alone, preventing "punking" (afterglow) and structural collapse.

Mechanistic Pathway



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Figure 1: The synergistic mechanism of Ammonium Polyborate in stabilizing intumescent char layers.

Part 2: Material Selection & Pre-Formulation

To achieve a UL 94 V-0 rating or pass ASTM E119, the APB must be balanced with compatible components.

Core Components Table

Component	Function	Material Specification	Recommended Loading (wt%)
Ammonium Pentaborate	Glass Former / Blowing Agent	Micronized (<40), Tetrahydrate form. Note: High water solubility (10.9%).[1]	5.0 – 15.0%
Ammonium Polyphosphate (APP)	Primary Acid Source	Phase II (High Polymerization >1000), Silane coated for water resistance.	20.0 – 25.0%
Melamine (MEL)	Blowing Agent	Micronized grade.	8.0 – 12.0%
Pentaerythritol (PER)	Carbon Source	Mono-pentaerythritol (Micronized).	8.0 – 12.0%
Titanium Dioxide	Pigment / Nucleating Agent	Rutile grade.	5.0 – 8.0%
Binder	Polymer Matrix	Styrene-Acrylic or Vinyl Acetate-Ethylene (VAE). Must tolerate high filler loading.	25.0 – 30.0%

The Solubility Challenge

APB is water-soluble. In water-borne coatings, this can lead to blooming (migration of salts to the surface) or recrystallization, which ruins the coating's aesthetics and fire performance.

- Mitigation Strategy: Use a binder with high water resistance (styrene-acrylic) and consider a "grind-in-solvent" approach if water sensitivity is critical, or use encapsulated APB if available. For this protocol, we utilize a high-solids water-borne dispersion technique with immediate stabilization.

Part 3: Formulation Protocol

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Safety: APB is generally low toxicity (similar to borax), but APP and Melamine dusts are respiratory irritants. Wear N95 masks and eye protection.

Equipment

- High-Speed Disperser (Cowles Blade)
- Water-jacketed mixing vessel (to keep temp < 35°C)
- Hegman Gauge (0-100

)

Step-by-Step Workflow

Phase A: The Liquid Carrier (Low Shear)

- Charge the vessel with Water (approx. 15% of total formula weight).
- Add Dispersing Agent (e.g., polycarboxylate type, 0.5%) and Defoamer (mineral oil based, 0.2%).
- Mix at 500 RPM for 5 minutes.

Phase B: The Intumescent Grind (High Shear) Critical: Order of addition is vital to prevent agglomeration. 4. Increase speed to 1000 RPM. 5. Add Titanium Dioxide first (hardest particle). Grind for 5 mins. 6. Add Ammonium Polyphosphate (APP). 7. Add Melamine and Pentaerythritol. 8. Add Ammonium Polyborate (APB) LAST.

- Reasoning: APB is softer and more soluble. Adding it last prevents excessive shear degradation and minimizes its time in free water before binder addition.
- Increase speed to 2000-2500 RPM. Disperse for 20-30 minutes.
- QC Check: Check Hegman gauge. Target is

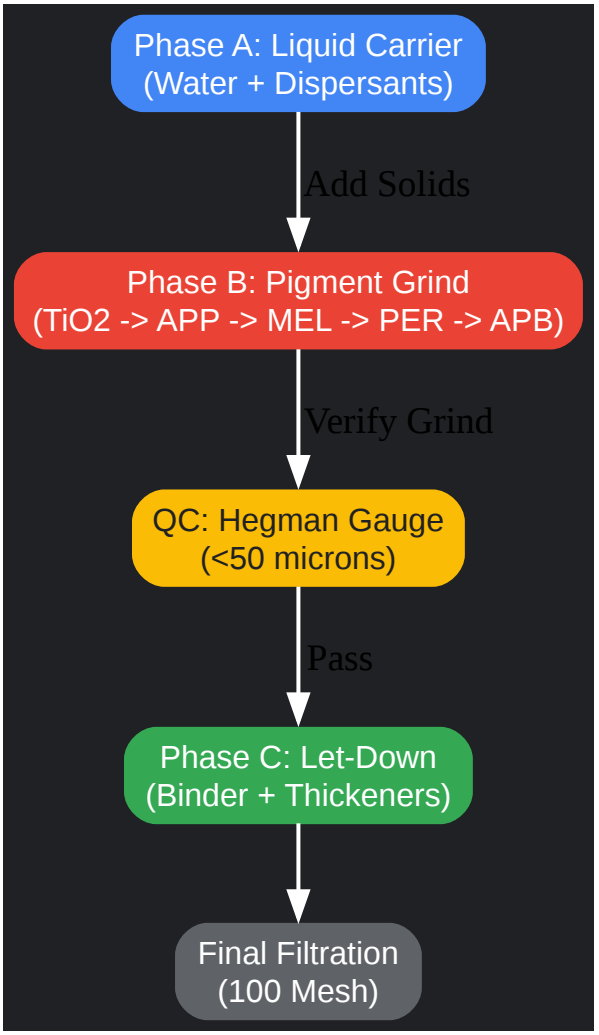
  .

- Note: Do not let temperature exceed 40°C, or APB may begin to solubilize excessively, altering viscosity.

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Phase C: Let-Down (Low Shear) 11. Reduce speed to 800 RPM. 12. Slowly pour in the Binder (Styrene-Acrylic Emulsion). 13. Add Rheology Modifiers (HASE or HEUR thickeners) to adjust viscosity to 90-110 KU. 14. Mix for 10 minutes. Filter through a 100-mesh screen.

Formulation Workflow Diagram



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Figure 2: Step-by-step high-shear dispersion workflow for APB-modified coatings.

Part 4: Validation & Testing

Thermal Stability (TGA)

Run Thermogravimetric Analysis (TGA) at 10°C/min in Air.

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- Expectation:
  - 200°C: Initial mass loss (APB dehydration).
  - 300-350°C: Major mass loss (APP/PER reaction + Melamine decomposition).
  - >500°C: The APB-modified sample should show a higher char yield (approx. 30-40%) compared to a control without Borate (approx. 20-25%), due to

    glass retention.

Fire Testing (Lab Scale)

Vertical Burn Test (Modified UL 94):

- Apply coating to a steel panel (75mm x 150mm).
- Dry Film Thickness (DFT): 500

  (0.5mm). Cure for 7 days.
- Expose to Meker burner flame (

) for 10 minutes.
- Measurement:
  - Expansion Ratio: Measure char height. Target > 20x original thickness.
  - Char Strength: Press the char with a spatula. APB chars should be hard and "crunchy" (glassy), not fluffy or powdery.

Part 5: Troubleshooting

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Issue	Probable Cause	Corrective Action
Crystals on surface (Blooming)	APB solubility / Humidity	Use a hydrophobic capping agent (silane) or switch to a solvent-borne acrylic system.
Low Expansion	Too much Borate	Borates can flux the char too well, preventing rise. Reduce APB, increase Melamine.
Cracked Char	Insufficient Binder or Glass	Increase APB slightly to improve glass bridging; ensure binder is flexible (VAE).
Paint Gelation	pH Shock	APB is slightly alkaline (pH ~8.5). Ensure binder is stable at pH 8-9.

References

- U.S. Borax. (2024). Ammonium Pentaborate: Technical Data Sheet and Applications in Fire Retardancy. Rio Tinto. Available at: [Link]
- Wang, G., & Yang, H. (2010). Synergistic effect of ammonium polyphosphate and boric acid on the flame retardancy of intumescent coating. Journal of Thermal Analysis and Calorimetry. Available at: [Link]
- Weil, E. D., & Levchik, S. V. (2009). Flame Retardants for Plastics and Textiles: Practical Applications. Hanser Publications. (Standard text for IFR mechanisms).
- ASTM International. (2023). ASTM E119 - Standard Test Methods for Fire Tests of Building Construction and Materials. Available at: [Link]
- Clariant. (2022). Exolit® AP: Ammonium Polyphosphate Flame Retardants for Intumescent Coatings. Available at: [Link]

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Sources

- 1. Ammonium Pentaborate | Stabilization and protection | U.S. Borax [borax.com]
- To cite this document: BenchChem. [Formulation of fire-retardant coatings with ammonium polyborate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8145913/docs#formulation-of-fire-retardant-coatings-with-ammonium-polyborate]

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